

In-Depth Technical Guide to Sodium Diformylamide: Hazards, Safety, and Synthetic Applications

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Compound of Interest

Compound Name: *Sodium diformylamide*

Cat. No.: B098034

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the hazards, safety precautions, and primary synthetic applications of **Sodium Diformylamide**. The information is intended to support safe laboratory practices and inform its use in organic synthesis, particularly in the context of pharmaceutical and drug development research.

Hazard Identification and Classification

Sodium diformylamide is classified as a hazardous substance. All personnel handling this chemical must be thoroughly familiar with its potential dangers and the required safety protocols. The primary hazards are summarized below.

GHS Classification:[1][2]

- Skin Irritation (Category 2): Causes skin irritation.[1][2][3]
- Serious Eye Irritation (Category 2A): Causes serious eye irritation.[1][2][3]
- Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory System: May cause respiratory irritation.[1][2]

Signal Word: Warning[1][3]

Hazard Pictogram:



Hazard Statements:[1][3]

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Sodium Diformylamide** is provided in the table below.

Property	Value	Source(s)
Chemical Formula	<chem>C2H2NNaO2</chem>	[1][4]
Molecular Weight	95.03 g/mol	[1][4]
Appearance	Colorless to almost white or slightly beige powder.	[4][5]
CAS Number	18197-26-7	[1][3][4]
Melting Point	Decomposes around 205°C.	[5]
Solubility	Soluble in water and ethanol. Insoluble in diethyl ether and petroleum ether.	[5]
Stability	Stable under normal conditions. Potentially hygroscopic.	[3][5]

Safe Handling and Storage

Strict adherence to safety protocols is mandatory when handling **Sodium Diformylamide**.

Personal Protective Equipment (PPE)

The following PPE should be worn at all times when handling this substance:

PPE Type	Specification	Source(s)
Eye/Face Protection	Tightly fitting safety goggles or a face shield.	[1]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected prior to use and disposed of properly.	[1]
Skin and Body Protection	Laboratory coat, long pants, and closed-toe shoes.	[1]
Respiratory Protection	Use only in a well-ventilated area or in a chemical fume hood. If dust is generated, a NIOSH-approved N95 dust mask or higher-level respirator may be required.	[1]

Handling and Storage Procedures

Procedure	Description	Source(s)
Ventilation	Handle in a well-ventilated area, preferably in a chemical fume hood to avoid dust inhalation.	[1] [3]
Hygiene	Wash hands thoroughly after handling. Avoid contact with skin, eyes, and clothing.	[1] [3]
Storage Conditions	Store in a tightly closed container in a dry, well-ventilated place. Keep under an inert atmosphere as it is sensitive to moisture and carbon dioxide.	[1] [3] [5]
Incompatible Materials	Strong oxidizing agents.	

Emergency and First Aid Procedures

In the event of exposure or a spill, immediate action is critical.

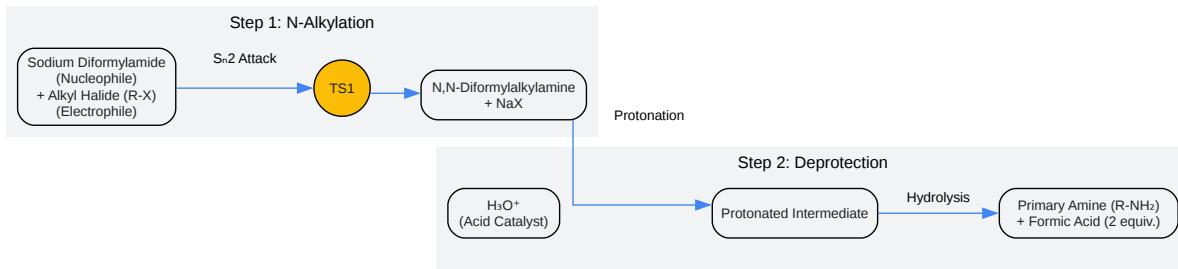
Exposure Route	First Aid Measures	Source(s)
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.	[1][3]
Skin Contact	Immediately remove all contaminated clothing. Rinse skin with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice.	[1][3]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.	[1][3]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.	[1]
Spills	Evacuate the area. Avoid dust formation. Wear appropriate PPE. Sweep up the material and place it in a suitable, closed container for disposal. Do not let the product enter drains.	[1]

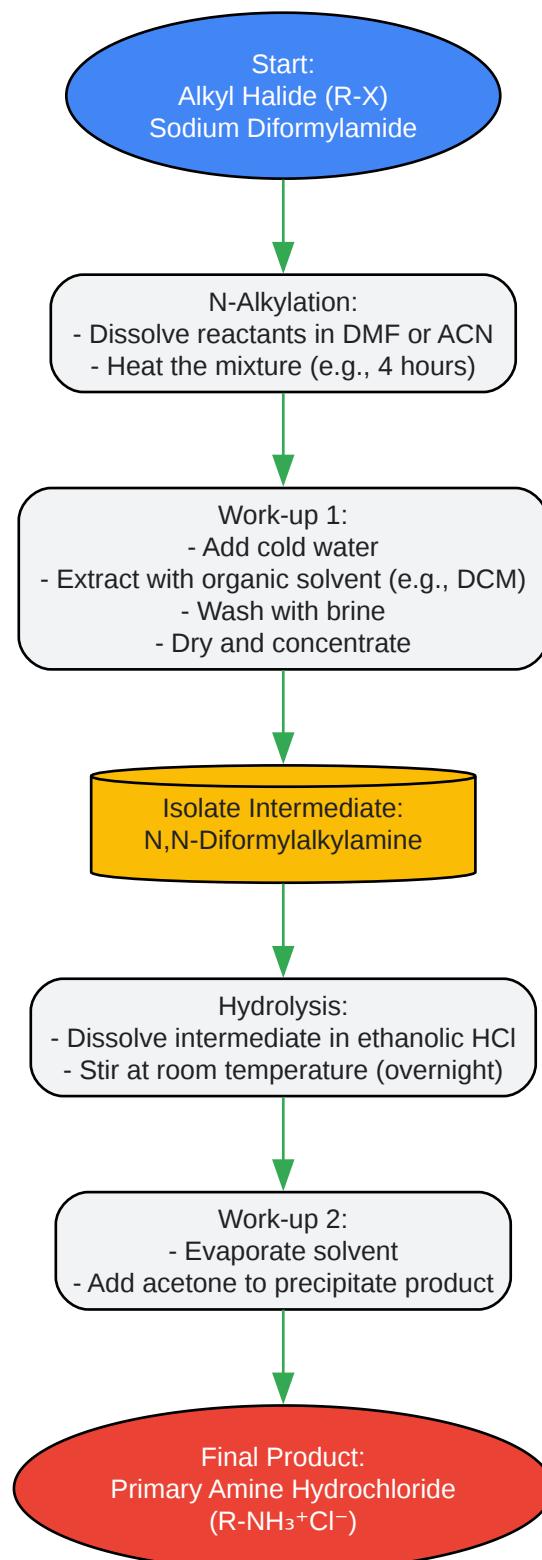
Synthetic Applications: A Modified Gabriel Reagent

Sodium diformylamide serves as a convenient and effective substitute for potassium phthalimide in the Gabriel synthesis of primary amines. This method offers advantages such as mild reaction conditions for deprotection. The overall synthetic pathway involves two main steps: N-alkylation of **sodium diformylamide** followed by hydrolysis of the resulting N,N-diformylalkylamine.

Reaction Mechanism

The synthesis proceeds via a two-step mechanism. The first step is a classic SN2 reaction, followed by an acid-catalyzed hydrolysis.





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